

Toceranib Quantification via LC-MS/MS

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Toceranib

CAS No.: 356068-94-5

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The method below was used to measure plasma **Toceranib** concentrations in dogs for therapeutic drug monitoring research [1].

- **Sample Preparation:** A 100 μ L aliquot of plasma was mixed with 400 μ L of an internal standard solution (**Toceranib-d8**). After vortexing and centrifugation, 2 μ L of the supernatant was injected into the LC-MS/MS system [1].
- **Chromatography:**
 - **Instrument:** ExionLC AD system [1].
 - **Column:** XBridge C18 column (100 \times 2.1 mm, 5 μ m) maintained at 40°C [1].
 - **Mobile Phase:** Isocratic mixture of 0.1% formic acid in water and 0.1% formic acid in acetonitrile (30:70, v/v) [1].
 - **Flow Rate:** 0.50 mL/min [1].
 - **Run Time:** < 3 minutes [1].
- **Mass Spectrometry Detection:**
 - **Instrument:** Triple Quad 5500+ mass system [1].
 - **Ionization Mode:** Positive electrospray ionization [1].
 - **Monitoring:** Multiple Reaction Monitoring (MRM) with transitions:
 - **Toceranib:** m/z 397.2 \rightarrow 283.0 [1].
 - **Internal Standard (Toceranib-d8):** m/z 405.2 \rightarrow 283.1 [1].
- **Calibration and Quality Control:**
 - **Calibration Standards:** 5, 10, 20, 50, 100, 200, and 500 ng/mL [1].
 - **Quality Control Samples:** 15, 40, and 400 ng/mL [1].

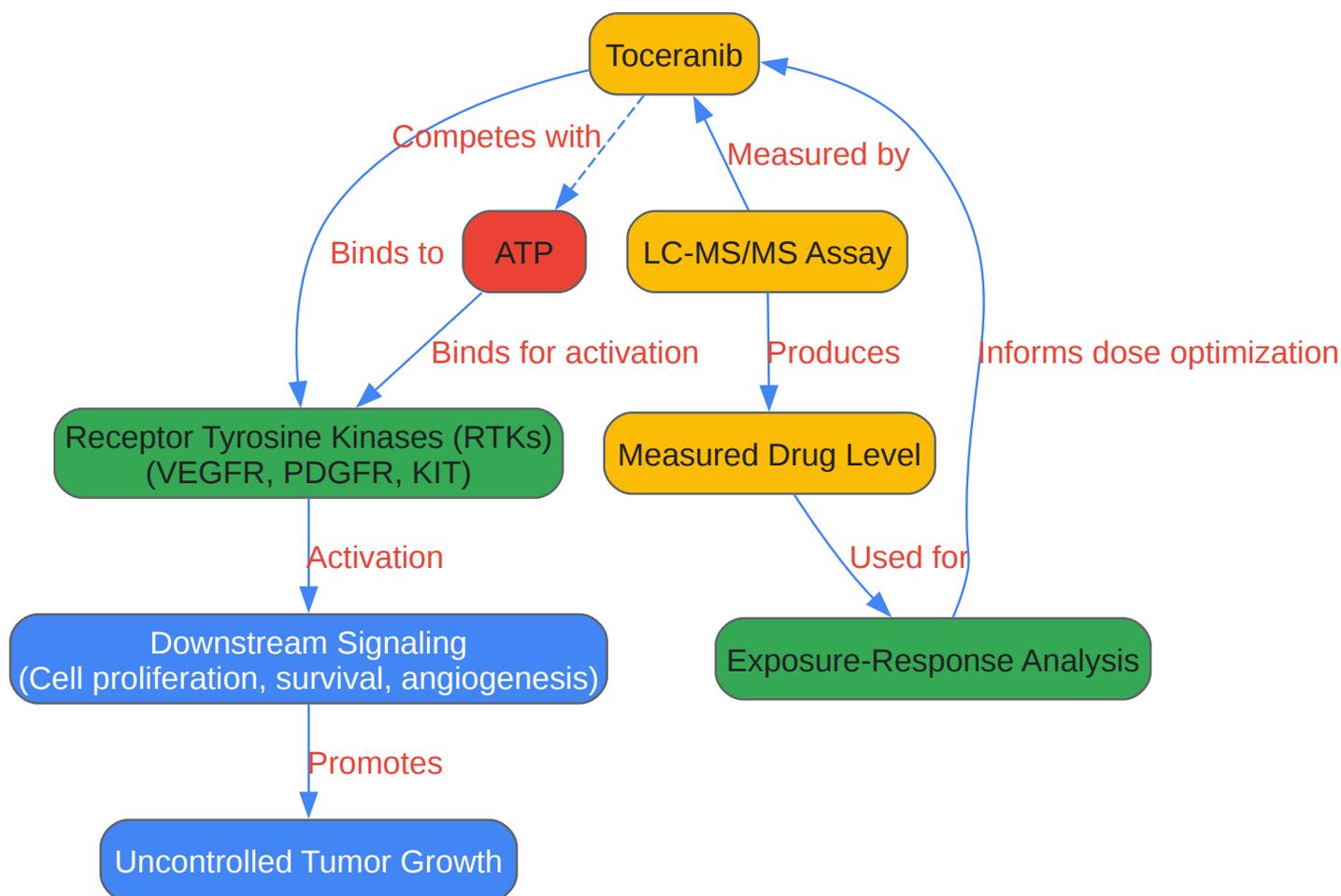
Key Assay Performance and Application Context

The LC-MS/MS method was applied in an exposure-response study involving 10 dogs with solid tumors. The following table summarizes key pharmacokinetic findings from that research [1].

Parameter	Finding	Implication for Research
Interpatient Variability	29% (Cmax), 61% (Cmin)	Substantiates substantial variability in drug exposure between subjects [1].
Steady-State Achievement	Within 1 week	Informs timing for plasma concentration monitoring in studies [1].
Efficacy Correlation (Cmax)	Not significant (p=0.941 at week 1)	Suggests efficacy may be complex and not solely driven by peak concentration [1].
Safety Correlation (Cmax)	Positive, non-significant trend (p=0.190 at week 1)	Indicates a potential exposure-toxicity relationship worthy of further investigation [1].

Toceranib Mechanism of Action

The following diagram illustrates the mechanism of **Toceranib** and the role of drug level monitoring in research, based on information from the search results [1] [2].



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The validated LC-MS/MS method provides a reliable tool for investigating **Toceranib**'s pharmacokinetics and exposure-response relationships in canine cancer models [1].

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References

1. Exposure–Response Relationships for Toceranib in Dogs ... [pmc.ncbi.nlm.nih.gov]

2. Toceranib - an overview | ScienceDirect Topics [sciencedirect.com]

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